

(Z)-SU5614: A Comparative Guide to a FLT3 Inhibitor

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Compound of Interest

Compound Name: (Z)-SU5614

Cat. No.: B1684612

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This guide provides a comprehensive validation of **(Z)-SU5614** as a FMS-like tyrosine kinase 3 (FLT3) inhibitor, offering a comparative analysis with other known FLT3 inhibitors. The information presented is supported by experimental data to aid in the objective assessment of its performance.

Introduction to (Z)-SU5614

(Z)-SU5614 is a protein tyrosine kinase inhibitor that has demonstrated inhibitory activity against FLT3, a receptor tyrosine kinase frequently mutated in acute myeloid leukemia (AML). [1] Activating mutations in FLT3 lead to constitutive signaling, promoting cancer cell proliferation and survival.[1] **(Z)-SU5614** has been shown to induce growth arrest, apoptosis, and cell cycle arrest specifically in AML-derived cell lines that express a constitutively activated FLT3 receptor.[1][2]

Comparative Analysis of FLT3 Inhibitors

The efficacy of **(Z)-SU5614** is best understood in the context of other FLT3 inhibitors. This section provides a comparative overview of its performance against several alternatives in terms of inhibitory concentration (IC50) and kinase selectivity.

Table 1: FLT3 Inhibition Potency (IC50 Values)

Lower IC50 values indicate higher potency.

Inhibitor	FLT3 (Wild-Type) IC50 (nM)	FLT3 (ITD Mutant) IC50 (nM)	Cell Proliferation IC50 (nM, MV4-11 cells)
(Z)-SU5614	10[3]	10[3]	100[3]
Quizartinib (AC220)	-	≤ 1[4][5]	0.56
Crenolanib	~2[6]	~2[6]	-
Gilteritinib	5	0.7 - 1.8[7]	-
Sorafenib	-	69.3 ng/mL (~107 nM) [8]	-
Midostaurin (PKC412)	-	-	-

Note: Direct comparative IC50 values for all inhibitors under identical experimental conditions are not always available. Data is compiled from various sources and should be interpreted with this in mind.

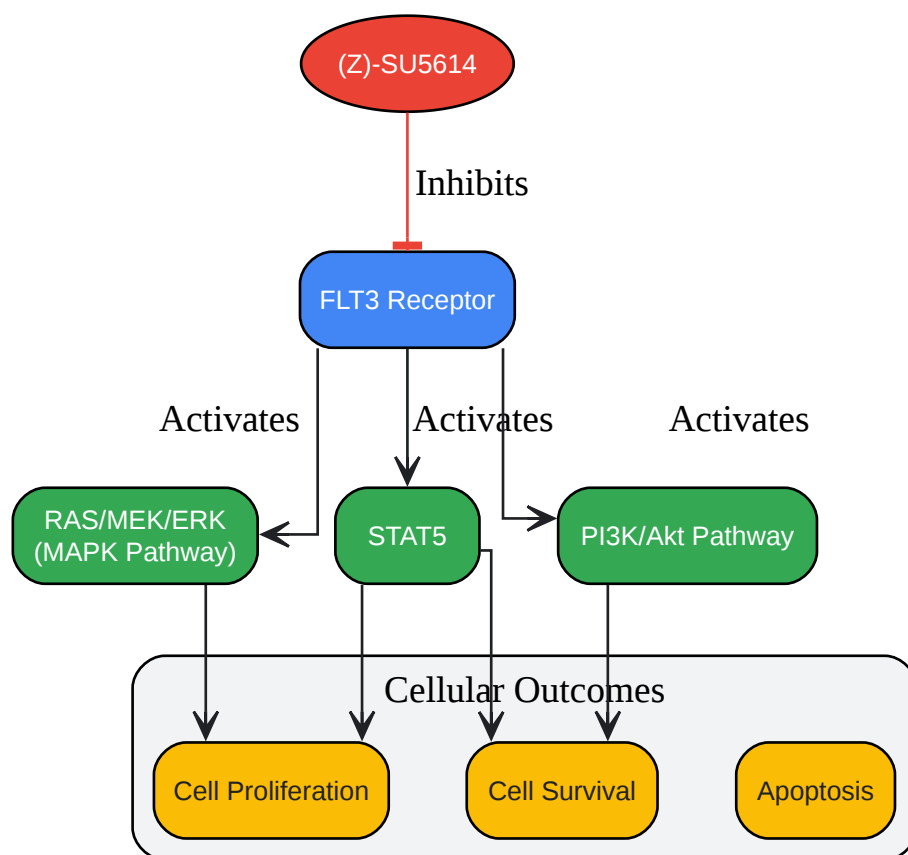
Table 2: Kinase Selectivity Profile

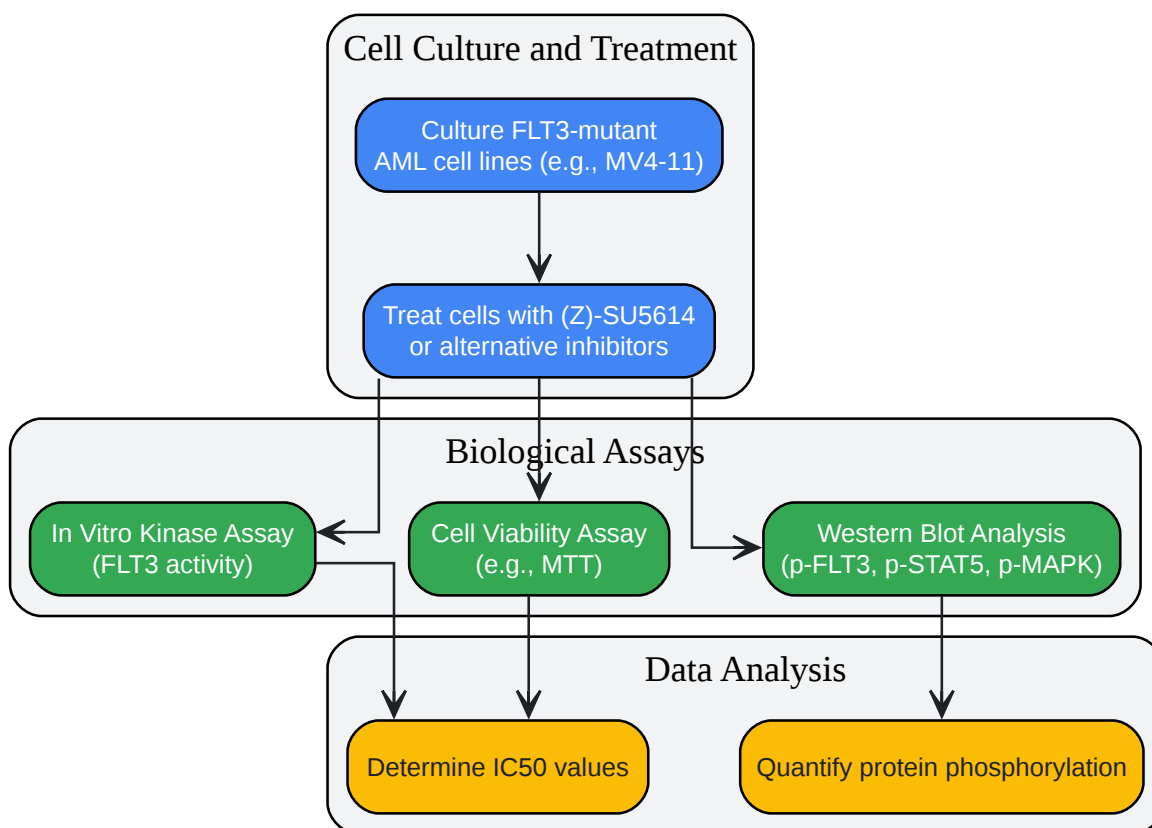
This table highlights the inhibitory activity of **(Z)-SU5614** and comparators against other kinases, providing an indication of their selectivity.

Inhibitor	Other Kinases Inhibited (IC50 or Kd)
(Z)-SU5614	VEGFR-2, c-Kit, PDGFR[9][10]
Quizartinib (AC220)	Highly selective for FLT3, with >10-fold selectivity over a panel of 400 kinases. Also inhibits c-Kit.[11]
Crenolanib	PDGFR α (2.1 nM), PDGFR β (3.2 nM), KIT (78 nM)[12]
Gilteritinib	AXL, ALK[13]
Sorafenib	Multi-kinase inhibitor: VEGFR, PDGFR, c-Kit, RAF[14]
Midostaurin (PKC412)	Multi-kinase inhibitor: SYK, KIT, PDGFR, VEGFR[15][16]

Signaling Pathway and Experimental Workflow

Visualizing the biological context and experimental approach is crucial for understanding the validation of **(Z)-SU5614**.





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